

Definition and Core Characteristics

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Compound Focus: Picibanil

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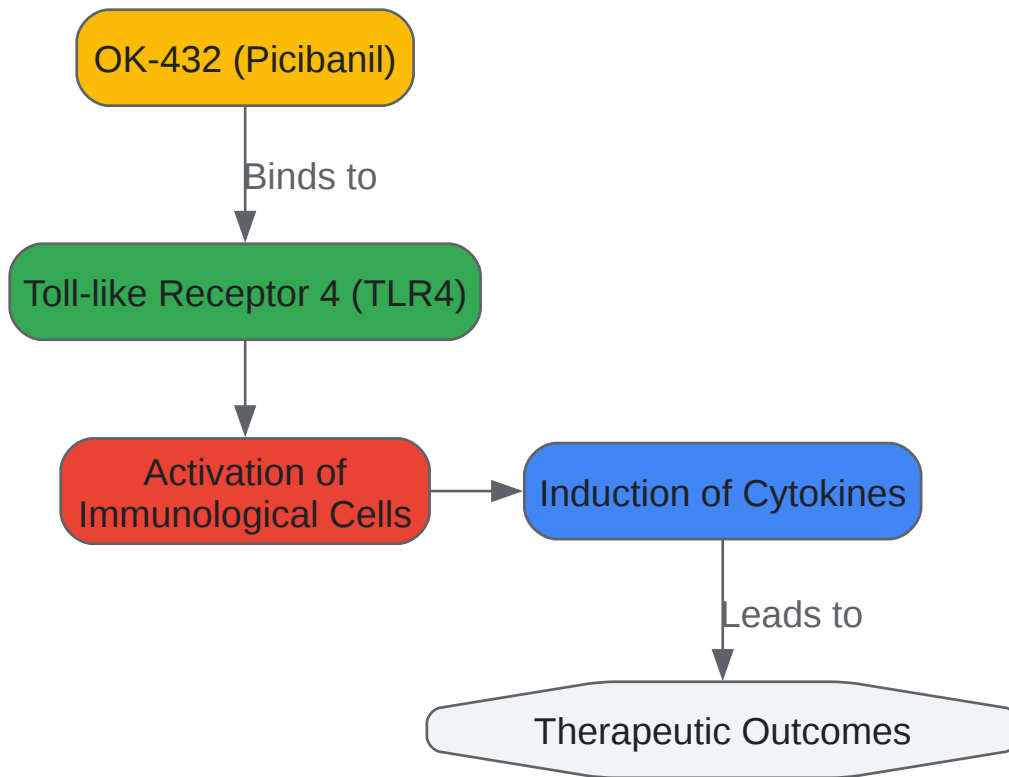
OK-432 is a lyophilized preparation of a low-virulence **Su strain of *Streptococcus pyogenes* (Group A)** that has been inactivated with penicillin G and heat [1] [2]. It was originally developed as an anticancer agent and approved in Japan in 1975 [3]. It is also known by the name **Picibanil** [4] [2].

The table below summarizes its fundamental characteristics:

Attribute	Description
Source	Low-virulence Su strain of <i>Streptococcus pyogenes</i> (Group A) [1] [2]
Preparation	Lyophilized, inactivated with benzylpenicillin G (penicillin G) [5] [2]
Key Property	Biological Response Modifier (Immunostimulant) [3] [6]
Initial Approval	Approved in Japan as an anticancer agent in 1975 [3]
Other Name	Picibanil [4]

Mechanisms of Action

OK-432 exerts its effects through a potent, multi-faceted stimulation of the immune system. The schematic illustrates the core immunomodulatory pathway:



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OK-432 immunomodulatory pathway involves TLR4 binding, cell activation, and cytokine release

- **Innate Immunity Activation:** OK-432 acts as a pathogen-associated molecular pattern (PAMP), binding to the **Toll-like receptor 4 (TLR4)-MD2 complex** on antigen-presenting cells [3]. This triggers an innate immune response.
- **Immunological Cell Activation:** TLR4 signaling leads to the activation of various immune cells, most notably inducing the maturation of **Dendritic Cells (DCs)**, which are pivotal for initiating adaptive immunity [3]. It also augments the activity of **Natural Killer (NK) cells** and Cytotoxic T lymphocytes [3] [1].
- **Cytokine Induction:** A key mechanism is the induction of a broad spectrum of cytokines. Treatment with OK-432 stimulates the production of **interferons (IFN- α , β , γ), tumor necrosis factor-alpha (TNF- α), interleukins (IL-1 β , IL-2)**, and others [3] [6] [7]. This "cytokine storm" creates a pro-inflammatory, anti-tumor environment.
- **Sclerosing Effect (For LMs):** When injected into lymphatic macrocysts, OK-432 incites a **localized inflammatory reaction**. This causes adhesion, thickening, and eventual fibrosis and collapse of the cyst walls, leading to the regression of the lesion [2] [8].

Clinical Applications and Evidence

OK-432's primary clinical applications leverage its immunostimulatory and sclerosing properties, supported by decades of research.

Application Area	Specific Use & Evidence	Key Findings & Efficacy
Lymphatic Malformations (LMs)	First-line sclerotherapy for macrocystic LMs [2] [8].	Superior results in macrocystic vs. microcystic/mixed LMs [2]. A study of 11 pediatric patients showed complete regression in 6 and marked regression in 4 [8].
Oncology Immunotherapy	Adjuvant immunomodulator [3] [6] [7]. A 1997 Phase IB trial in high-risk melanoma patients demonstrated reversal of cancer-related deficits in IFN- γ and IL-1 production [6] [7].	
Pleurodesis	Management of malignant pleural effusions, spontaneous pneumothorax, and post-operative air leaks/chylothorax [5] [9].	Effectively manages air leaks/chylothorax post-lobectomy [9]. A 2025 study confirmed its efficacy for these complications but found no significant impact on long-term lung cancer survival [9].

Experimental Protocols and Methodology

For researchers, key methodological details from clinical studies provide a foundation for experimental design.

Sclerotherapy for Lymphatic Malformations [2]:

- Administration:** Intralesional injection via direct visualization or ultrasound guidance, typically under general anesthesia.
- Dosage/Preparation:** A common preparation is **0.1 mg of OK-432 dissolved in 10 mL of saline solution**.
- Procedure:** The cystic fluid is aspirated first, followed by injection of the sclerosant. For large cysts, an indwelling catheter may be used for sequential injection and drainage over several days.

Immunotherapy Clinical Trial Dosing [6] [7]:

- A Phase IB trial in melanoma patients established a regimen of **1 to 20 KE (Klinische Einheit/Clinical Unit)** of OK-432.
- The agent was administered **intradermally (ID) twice weekly for 3 months**.
- The **maximal tolerable dosage** was identified in a prior Phase IA study as **30 KE**, with dose-limiting toxicity being cutaneous reactions.

Safety and Tolerability Profile

OK-432 is generally considered safe, with most adverse effects being mild and transient [2].

Category	Details
Common Side Effects	Local inflammatory responses: pain, swelling, redness, and fever [5] [2].
Less Common & Serious Adverse Events	SIADH (syndrome of inappropriate antidiuretic hormone secretion) causing severe hyponatremia, reported after intrapleural administration [5]. Hemolytic anemia of suspected immune origin [5]. Severe inflammatory reaction/bleeding when used in periorbital lesions [5].
Contraindications	Not FDA-approved in the United States [2]. Use with extreme caution or avoidance in eye lesions due to risk of severe inflammation and bleeding [5].

Current Research and Future Directions

Research continues to explore the full potential of OK-432, particularly in harnessing its immunomodulatory power.

- **Dendritic Cell Therapy:** OK-432 is investigated as a useful **adjuvant in DC-based anticancer immunotherapy** due to its ability to induce DC maturation. Clinical studies combining DC therapy with OK-432 are ongoing [3].
- **Oncology:** While its efficacy in managing complications like pleural effusion is clear, recent research (2025) indicates that its use for pleurodesis after lung cancer surgery **does not significantly**

improve long-term survival outcomes, suggesting a need to better understand and potentially optimize its immunotherapeutic application [9].

In summary, OK-432 (**Picibanil**) serves as a powerful tool for macrophage cyst ablation and an intriguing immunomodulator. Its well-defined mechanism of action and strong clinical profile make it a subject of continued scientific interest.

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References

1. NK activation by Mechanism - of (Streptococcus pyogenes). OK 432 [pubmed.ncbi.nlm.nih.gov]
2. RBCP - Intralesional treatment of lymphatic malformations with... [rbcp.org.br]
3. Biological effect of OK - 432 (picibanil) and possible application to... [pubmed.ncbi.nlm.nih.gov]
4. - Wikipedia Picibanil [en.wikipedia.org]
5. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]
6. Phase IB trial of picibanil (OK - 432) as an immunomodulator in... [pubmed.ncbi.nlm.nih.gov]
7. Phase IB trial of picibanil (OK - 432) as an immunomodulator in... [link.springer.com]
8. - OK (432) therapy for lymphangiomas in children Picibanil [link.springer.com]
9. Effect of OK - 432 pleurodesis on long-term survival outcomes after... [jtd.amegroups.org]

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